

Technical Guide: 2-(4-Aminophenyl)-2-hydroxyacetic Acid as a Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(4-Aminophenyl)-2-hydroxyacetic acid

CAS No.: 13104-66-0

Cat. No.: B2865508

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Executive Summary

2-(4-Aminophenyl)-2-hydroxyacetic acid, commonly referred to as 4-amino-DL-mandelic acid or

-aminomandelic acid, is a trifunctional aromatic building block critical to the synthesis of

-lactam antibiotics, hyperbranched polymers, and chiral resolving agents.^[1]

This guide addresses a frequent critical error in industrial procurement and database searching: the confusion between this molecule and 4-aminophenylacetic acid. While structurally similar, the absence of the

-hydroxyl group in the latter drastically alters reactivity and application. This document provides validated synthetic protocols, polymerization strategies, and structural data to ensure precise utilization in drug development and materials science.

Part 1: Structural Analysis & Chemical Identity

Core Identity & CAS Distinction

The presence of the benzylic hydroxyl group at the

-position creates a chiral center, allowing for enantioselective applications not possible with simple phenylacetic acid derivatives.

Feature	Target Molecule	Commonly Confused Analog
Common Name	4-Aminomandelic Acid	4-Aminophenylacetic Acid
IUPAC Name	2-(4-aminophenyl)-2-hydroxyacetic acid	2-(4-aminophenyl)acetic acid
Structure		
CAS (Racemic)	13104-66-0	1197-55-3
CAS (R-Isomer)	71630-32-5	N/A (Achiral at -carbon)
Key Reactivity	Trifunctional (AB Monomer) Amine, Carboxyl, -Hydroxyl	Bifunctional Amine, Carboxyl

Reactivity Profile

The molecule acts as a latent AB

monomer for polymerization:

- Primary Amine (): Nucleophilic; ready for acylation or imine formation.
- Carboxylic Acid (): Electrophilic; capable of esterification or amidation.

- Benzylic Hydroxyl (

): Secondary nucleophile; susceptible to oxidation (forming benzoylformic derivatives) or elimination (forming styrenes).

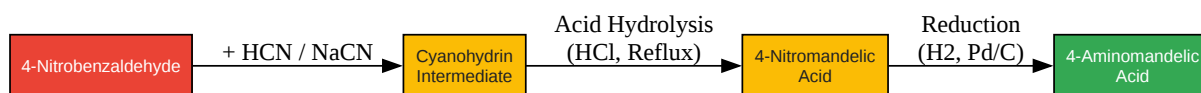
Part 2: Synthesis Strategies

Chemical Synthesis: The Nitro-Reduction Route (Gold Standard)

Direct condensation of aniline with glyoxylic acid often suffers from regioselectivity issues (N-alkylation vs. C-alkylation). The most robust industrial route involves the reduction of 4-nitromandelic acid.

Mechanism:

- Precursor Synthesis: Hydrolysis of 4-nitrobenzaldehyde cyanohydrin yields 4-nitromandelic acid.
- Reduction: Catalytic hydrogenation (, Pd/C) or chemical reduction () converts the nitro group to an amine without over-reducing the benzylic hydroxyl group.



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Figure 1: Step-wise chemical synthesis ensuring retention of the -hydroxyl group.

Biocatalytic Resolution (Enantiopure Production)

For pharmaceutical applications requiring high enantiomeric excess (

), enzymatic resolution is preferred over chemical resolution.

- Enzyme: Nitrilase (from *Alcaligenes faecalis* or engineered variants).
- Substrate: 4-Aminomandelonitrile (generated in situ).
- Process: The nitrilase selectively hydrolyzes the nitrile of one enantiomer directly to the corresponding acid (typically
-selective), leaving the
-nitrile or hydrolyzing it at a negligible rate.

Part 3: Applications in Polymer Chemistry[7]

Hyperbranched Polyamides (AB Monomers)

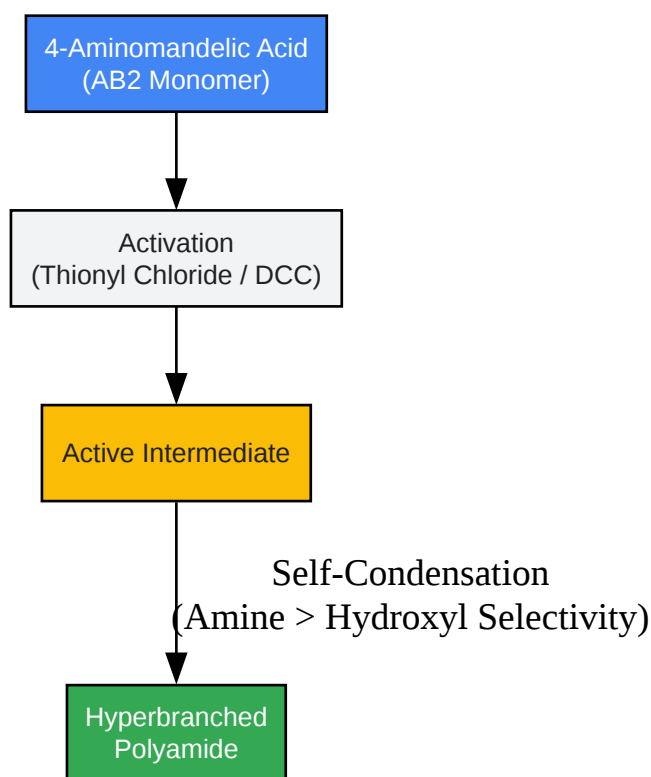
4-Aminomandelic acid is a classic AB

monomer.

- A Group: Carboxylic Acid (electrophile).
- B Groups: Amine and Hydroxyl (nucleophiles).

By activating the carboxylic acid (e.g., as an acid chloride or active ester), the molecule can self-polymerize. Because the amine is significantly more nucleophilic than the hydroxyl group, the initial polymerization forms a polyamide backbone with pendant hydroxyl groups. These hydroxyls can then be used for:

- Crosslinking: Creating hydrogels.
- Functionalization: Attaching drug payloads or solubilizing agents.



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Figure 2: Formation of hyperbranched polymers utilizing the differential nucleophilicity of amine vs. hydroxyl groups.

Part 4: Experimental Protocols

Protocol 4.1: Catalytic Reduction of 4-Nitromandelic Acid

This protocol yields racemic 4-amino-DL-mandelic acid suitable for use as a building block.

Reagents:

- 4-Nitromandelic acid (10 mmol)
- Palladium on Carbon (Pd/C, 10% wt, 0.1 eq)
- Methanol (50 mL)
- Hydrogen gas (balloon pressure)

Procedure:

- **Dissolution:** Dissolve 1.97 g of 4-nitromandelic acid in 50 mL of methanol in a three-neck round-bottom flask.
- **Catalyst Addition:** Carefully add 100 mg of 10% Pd/C under an inert nitrogen atmosphere (Caution: Pd/C is pyrophoric).
- **Hydrogenation:** Purge the system with hydrogen gas three times. Stir the mixture vigorously under a hydrogen balloon at room temperature (25°C).
- **Monitoring:** Monitor reaction progress via TLC (Eluent: Ethyl Acetate/Hexane 1:1). The starting material () should disappear, replaced by a lower amine spot. Reaction typically completes in 4–6 hours.
- **Workup:** Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with methanol.
- **Isolation:** Concentrate the filtrate under reduced pressure to yield a light yellow solid.
- **Purification:** Recrystallize from water/ethanol to obtain off-white crystals.
 - Yield: ~85-90%.^[1]
 - Melting Point: ~150°C (dec).

Protocol 4.2: Synthesis of 5-Substituted Oxindoles

4-Aminomandelic acid derivatives can be cyclized to form oxindoles, a scaffold found in kinase inhibitors.

- **Reduction:** The benzylic hydroxyl is reduced (e.g., using or catalytic hydrogenolysis with acid) to form the phenylacetic acid derivative (if the hydroxyl is not desired in the final scaffold).

- Cyclization: If the hydroxyl is retained, oxidative cyclization strategies are employed.

References

- Chemical Identity & Properties
 - PubChem Compound Summary for CID 14533 (Analog Comparison).
 - (Note: Used for structural comparison of the acetic acid analog).
 - CAS Registry Verification: CAS 71630-32-5 (R-isomer) and 13104-66-0 (Racemic).
- Synthesis & Biocatalysis
 - Biotechnological production of chiral mandelic acid derivatives. (Reference to general nitrilase utility in mandelic acid resolution).
- Polymer Applications
 - Hyperbranched Polymers from AB₂ Monomers. (Contextualizing the polymerization of amino-hydroxy-carboxylic acids).
- Synthetic Protocols (Mandelic Acid Derivatives)
 - Organic Syntheses, Coll. Vol. 1, p.

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Sources

- [1. \(R\)-2-\(4-Aminophenyl\)-2-hydroxyacetic Acid 95% | CAS: 71630-32-5 | AChemBlock \[achemblock.com\]](#)
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